

Safeguarding Your Research: A Comprehensive Guide to Handling Ethoxycoronarin D

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ethoxycoronarin D*

Cat. No.: *B15609550*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Ethoxycoronarin D** is currently available. The following guidance is a comprehensive synthesis of information from the PubChem database for **Ethoxycoronarin D** (also known as Coronarin D ethyl ether), safety data for structurally related compounds, and established best practices for handling potentially hazardous chemicals in a research environment. Researchers must exercise caution and conduct a thorough risk assessment before handling this compound.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Ethoxycoronarin D**. Our aim is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Understanding Ethoxycoronarin D: Chemical and Physical Properties

A clear understanding of a compound's properties is the foundation of safe handling. Below is a summary of the known chemical and physical properties of **Ethoxycoronarin D**.^[1]

Property	Value
Molecular Formula	C22H34O3
Molecular Weight	346.5 g/mol
IUPAC Name	(3E)-3-[2-[(1S,4aS,8aS)-5,5,8a-trimethyl-2-methylidene-3,4,4a,6,7,8-hexahydro-1H-naphthalen-1-yl]ethylidene]-5-ethoxyoxolan-2-one
Synonyms	Coronarin D ethyl ether, 138965-89-6
XLogP3	5.9
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	5

Hazard Assessment: Learning from Related Compounds

Due to the absence of specific toxicological data for **Ethoxycoronarin D**, a conservative approach is to consider the hazards associated with structurally similar compounds. The following table summarizes the hazard classifications of surrogate compounds, providing an indication of the potential risks.

Hazard Classification	Surrogate Compound(s) and GHS Codes
Acute Toxicity, Oral	Ethoxyquin (H302: Harmful if swallowed)
Skin Irritation	1-Ethoxycarbonyl-2-ethoxy-1,2-dihydroquinoline (H315: Causes skin irritation)
Eye Irritation	1-Ethoxycarbonyl-2-ethoxy-1,2-dihydroquinoline (H319: Causes serious eye irritation)
Aquatic Hazard (Acute)	Ethoxyquin (H401: Toxic to aquatic life)
Aquatic Hazard (Chronic)	Ethoxyquin (H411: Toxic to aquatic life with long lasting effects)

Personal Protective Equipment (PPE): Your First Line of Defense

A comprehensive PPE strategy is crucial for minimizing exposure. The following recommendations are based on the potential hazards identified from related compounds.

- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use. Dispose of contaminated gloves after use.
- **Eye and Face Protection:** Use safety glasses with side-shields or goggles. A face shield may be necessary for operations with a higher risk of splashing.
- **Skin and Body Protection:** A lab coat is mandatory. For larger quantities or tasks with a significant risk of spillage, consider a chemical-resistant apron or coveralls.
- **Respiratory Protection:** If there is a risk of generating aerosols or dust, a NIOSH-approved respirator with an appropriate cartridge is recommended. All respiratory protection should be used in accordance with a comprehensive respiratory protection program.

Operational Plan: A Step-by-Step Guide to Safe Handling

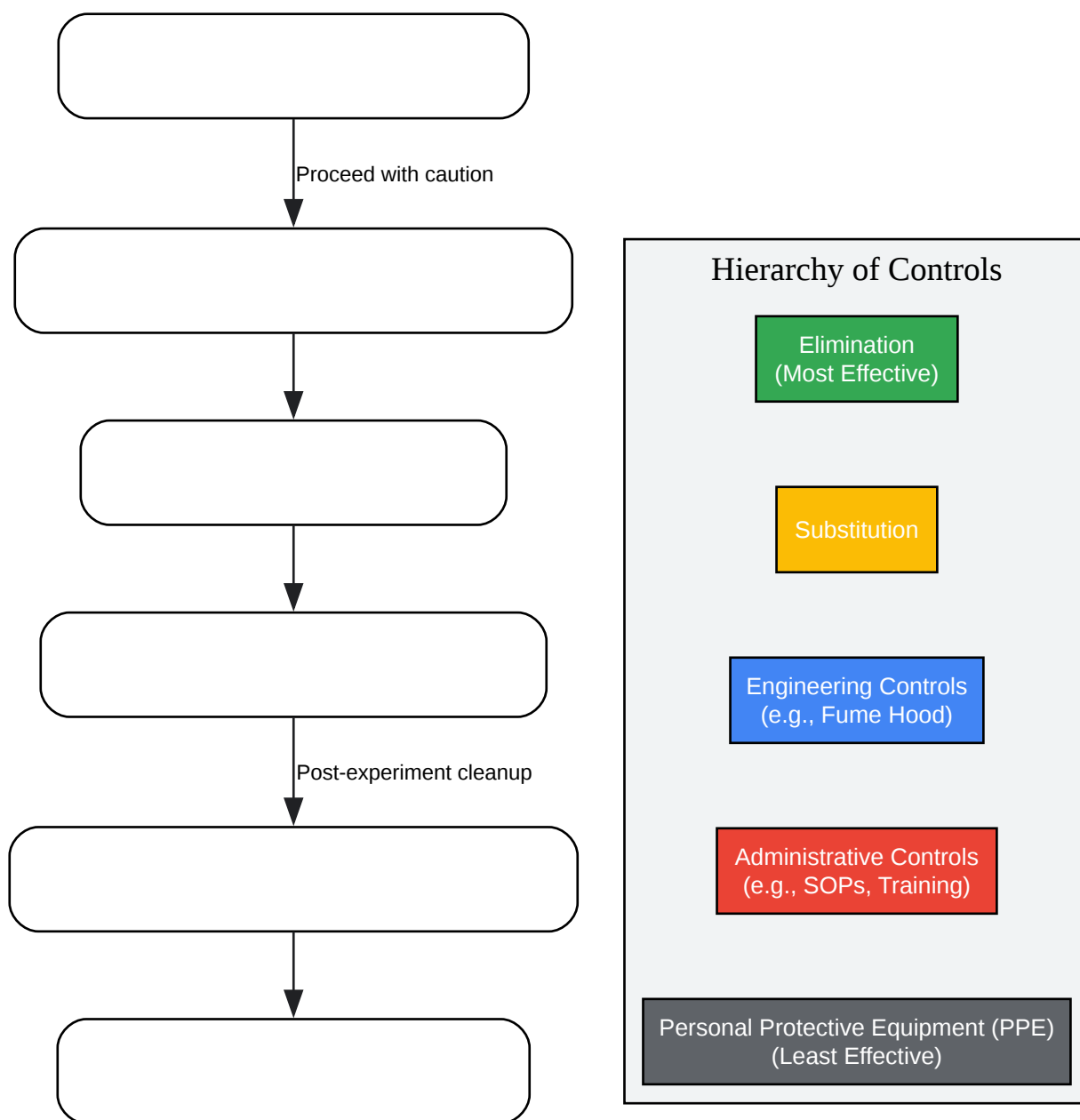
A clear and well-defined operational plan is essential for ensuring the safety of all personnel.

Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks.
- **Label:** Ensure the container is clearly labeled with the compound name, date received, and any known hazards.
- **Store:** Store in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly closed.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **Ethoxycoronarin D** in a laboratory setting.



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References

- 1. Coronarin D ethyl ether | C₂₂H₃₄O₃ | CID 91895340 - PubChem [pubchem.ncbi.nlm.nih.gov]
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